

Application Notes and Protocols for Cell-Based Assays Using GSK2850163

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Compound of Interest

Compound Name: GSK2850163

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These application notes provide detailed protocols for utilizing **GSK2850163**, a potent and selective small molecule inhibitor of Inositol-requiring enzyme-1 alpha (IRE1 α), in various cell-based assays. **GSK2850163** targets the kinase domain of IRE1 α , which in turn allosterically modulates its endoribonuclease (RNase) activity.^[1] This inhibition prevents the splicing of X-box binding protein 1 (XBP1) mRNA, a key step in the unfolded protein response (UPR) pathway.^{[1][2]}

Mechanism of Action: IRE1 α Inhibition

Under endoplasmic reticulum (ER) stress, IRE1 α is activated, leading to the unconventional splicing of XBP1 mRNA. The resulting spliced XBP1 (XBP1s) is a potent transcription factor that upregulates genes involved in protein folding and quality control to restore ER homeostasis.^{[2][3]} **GSK2850163** inhibits the kinase activity of IRE1 α , which is necessary for its RNase function.^{[4][5][6]} By blocking this pathway, **GSK2850163** can be used to study the role of IRE1 α signaling in various cellular processes, including cell survival and apoptosis.^[7]

It is important to distinguish **GSK2850163** from antibody-drug conjugates like Belantamab mafodotin (GSK2857916). While both are developed by GSK, **GSK2850163** is a small molecule inhibitor of an intracellular signaling pathway, whereas Belantamab mafodotin is an antibody that targets the B-cell maturation antigen (BCMA) on the cell surface and is involved in mechanisms like antibody-dependent cellular cytotoxicity (ADCC).^{[8][9]}

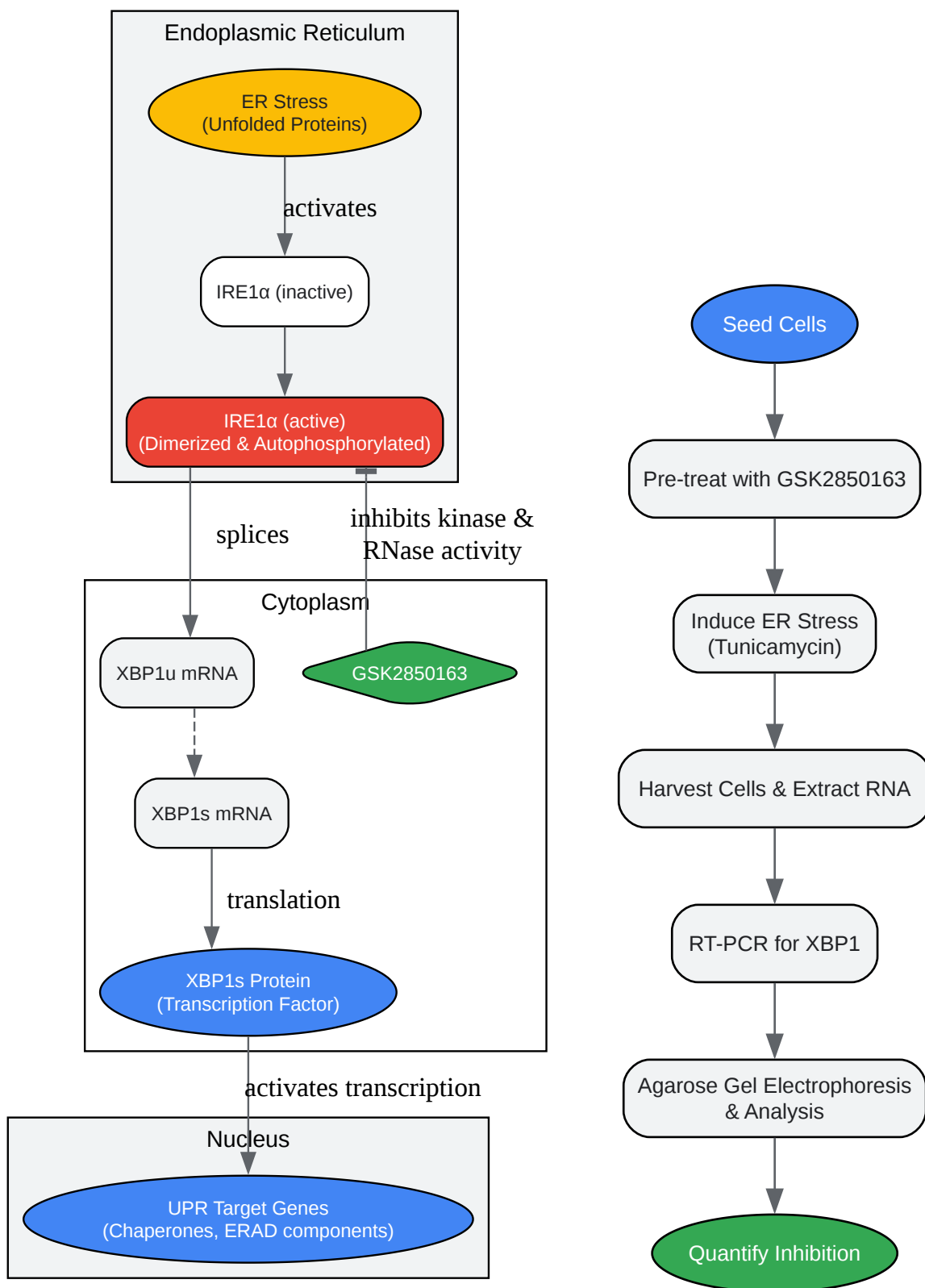
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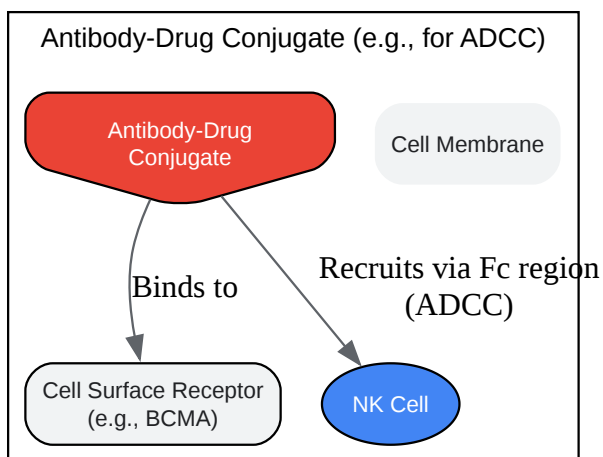
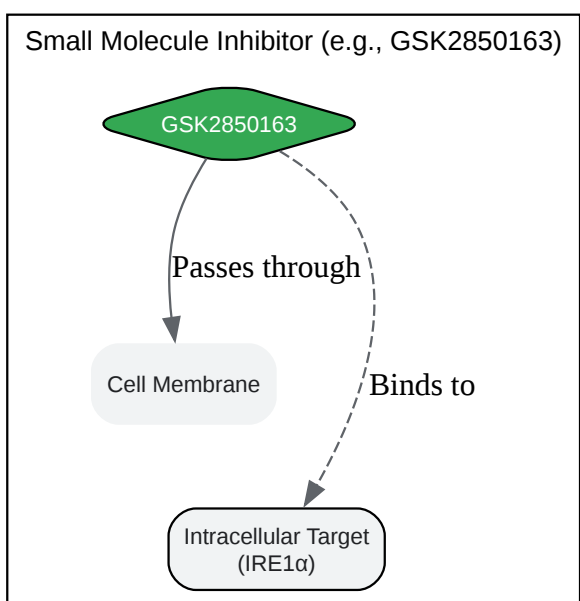
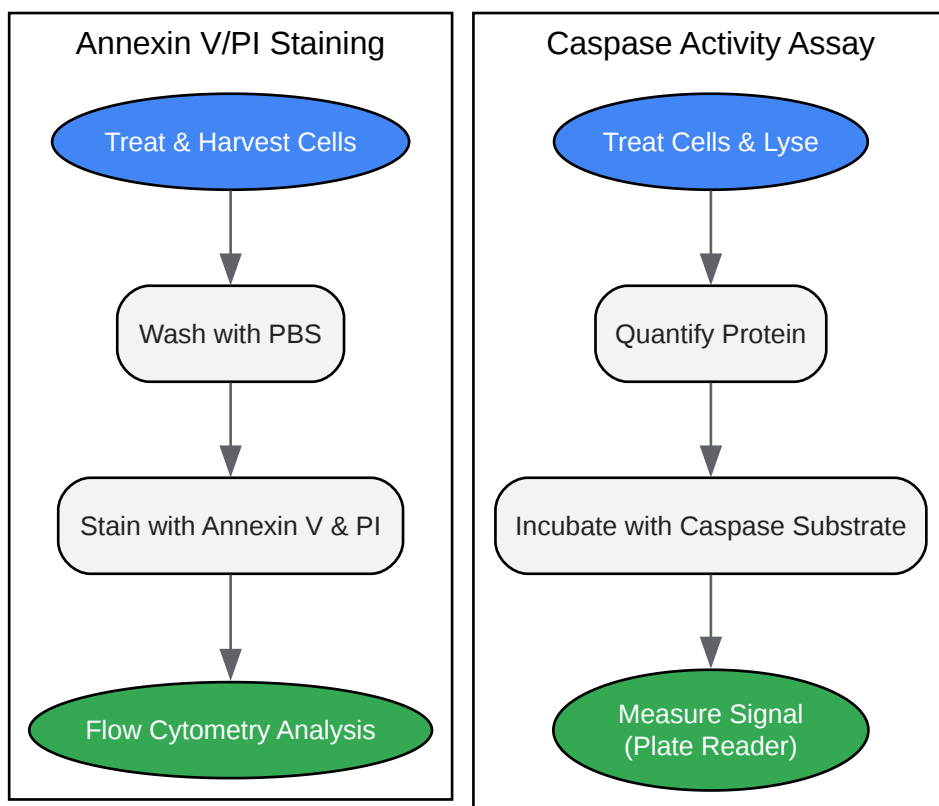
The following table summarizes the inhibitory activity of **GSK2850163** against IRE1 α .

Compound	Target	IC50 (Kinase Activity)	IC50 (RNase Activity)	Cell Line/System
GSK2850163	IRE1 α	20 nM	200 nM	Recombinant Human IRE1 α

Data sourced from MedchemExpress and Benchchem.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Signaling Pathway Diagram





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